

Navigating the Safe Disposal of ORM-3819: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ORM-3819

Cat. No.: B609771

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For researchers, scientists, and drug development professionals, the proper handling and disposal of novel chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential logistical and safety information for the management of **ORM-3819**, a potent inotropic agent. While a comprehensive Safety Data Sheet (SDS) for **ORM-3819** is not publicly available, this document outlines prudent practices based on its known chemical properties and general laboratory safety protocols.

Key Characteristics of ORM-3819

ORM-3819, with the CAS number 360794-85-0, is a research chemical with specific biochemical activities. A summary of its known properties is presented below to inform handling and disposal procedures.

Property	Data
CAS Number	360794-85-0
Synonyms	4-Hydroxy-3-methoxy-2-nitro-benzaldehyde 2-[4-[(4R)-1,4,5,6-tetrahydro-4-methyl-6-oxo-3-pyridazinyl]phenyl]hydrazone, L-6-{4-[N'-(4-Hydroxi-3-methoxy-2-nitro-benzylidene)-hydrazino]-phenyl}-5-methyl-4,5-dihydro-2 H-pyridazin-3-one
Appearance	Light orange to dark orange powder
Solubility	Soluble in DMSO (30 mg/mL, clear)
Storage Temperature	2-8°C
Biochemical Action	Binds to cardiac troponin C (cTnC) and acts as a selective and potent inhibitor of phosphodiesterase III (PDE III).

Operational Handling and Personal Protective Equipment (PPE)

Given the absence of specific toxicological data, **ORM-3819** should be handled with caution in a controlled laboratory setting. Adherence to the following procedures is essential to minimize exposure risk.

Engineering Controls:

- Work with **ORM-3819** should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield should be worn at all times.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) are mandatory. Gloves should be inspected before use and changed frequently, especially if contact with the substance is

suspected.

- Skin and Body Protection: A laboratory coat or gown should be worn. Ensure it is buttoned to its full length.
- Respiratory Protection: If there is a risk of generating dust or aerosols, a properly fitted respirator (e.g., N95 or higher) should be used.

Step-by-Step Disposal Procedures for ORM-3819

Without a specific Safety Data Sheet, a conservative approach to waste disposal is required. The following workflow provides a general framework for the proper disposal of **ORM-3819** and its associated waste.

1. Waste Segregation and Collection:

- All solid waste contaminated with **ORM-3819** (e.g., weighing paper, contaminated gloves, pipette tips) should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid waste containing **ORM-3819** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Avoid mixing with other chemical waste streams unless compatibility is known.

2. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**ORM-3819**," and the CAS number "360794-85-0."

3. Storage of Waste:

- Waste containers should be stored in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.

4. Consultation and Professional Disposal:

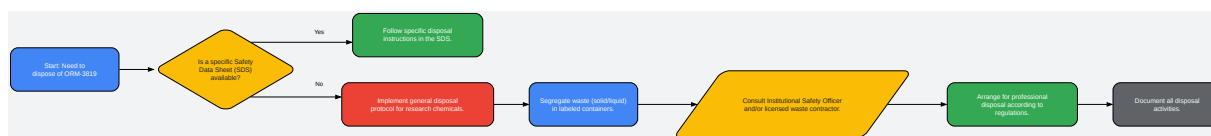
- Crucially, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. They will provide specific guidance based on local, state, and federal regulations.

- Provide the contractor with all available information on **ORM-3819**, including its chemical name, CAS number, and any known properties.

5. Documentation:

- Maintain a detailed record of the amount of **ORM-3819** disposed of and the date of disposal.

The following diagram illustrates the decision-making process for the disposal of a research chemical lacking a specific SDS.

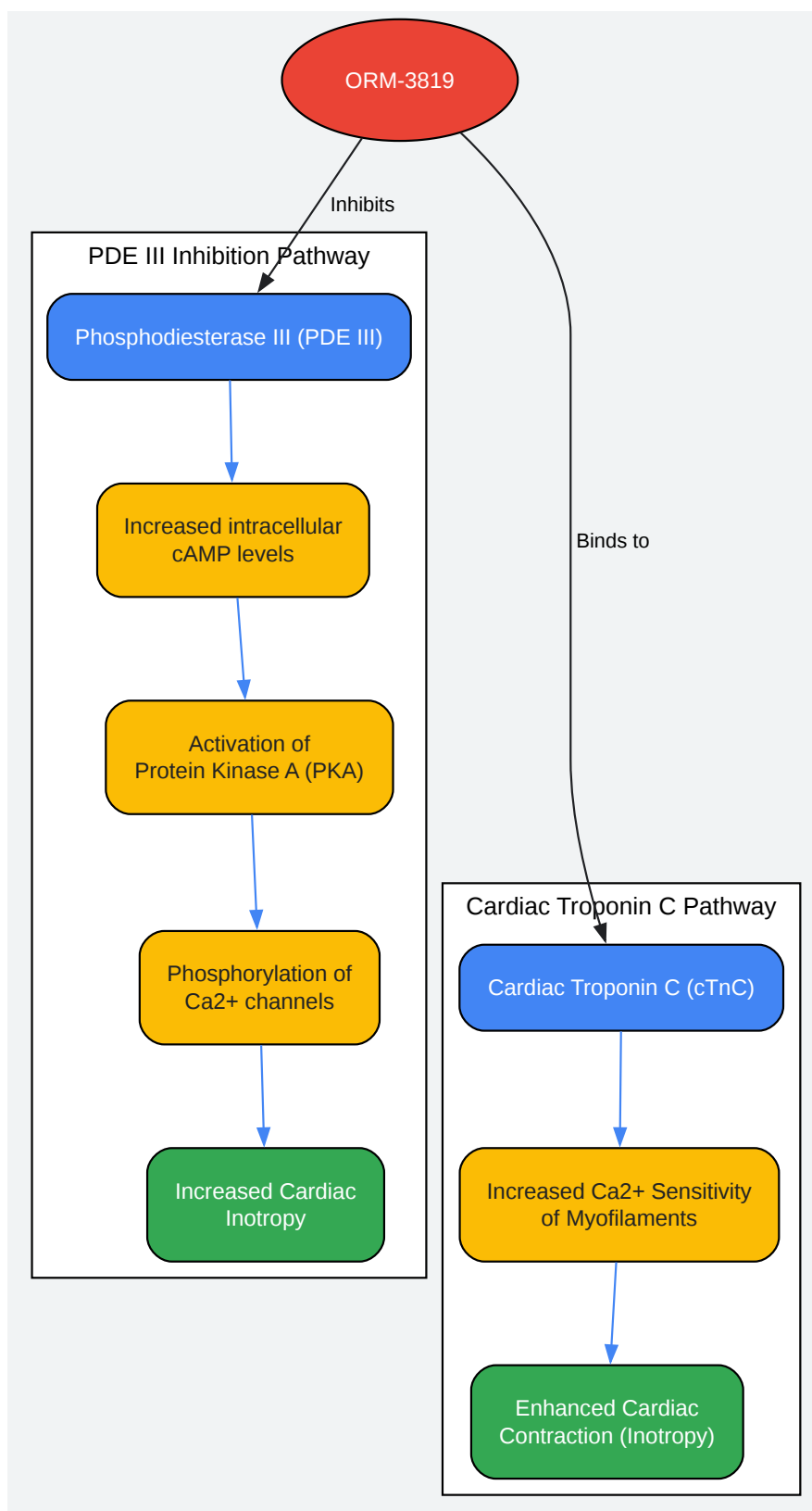


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Caption: Disposal workflow for a research chemical without a specific SDS.

Understanding the Signaling Pathways of ORM-3819

ORM-3819 exerts its effects through two primary mechanisms: sensitizing cardiac troponin C (cTnC) to calcium and inhibiting phosphodiesterase III (PDE III). The diagram below illustrates these interconnected signaling pathways.



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Caption: Signaling pathways of **ORM-3819** in cardiac muscle cells.

By adhering to these guidelines, researchers can manage and dispose of **ORM-3819** in a manner that prioritizes safety and regulatory compliance, thereby fostering a secure and responsible research environment.

- To cite this document: BenchChem. [Navigating the Safe Disposal of ORM-3819: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b609771#orm-3819-proper-disposal-procedures\]](https://www.benchchem.com/product/b609771#orm-3819-proper-disposal-procedures)

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com